

# Technical Guide: Physicochemical Properties of 1-Isopropylpiperidin-3-one

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Isopropylpiperidin-3-one

Cat. No.: B1315296

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This technical guide provides a concise overview of the fundamental physicochemical properties of **1-Isopropylpiperidin-3-one**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. The information presented herein is intended to support research and development activities by providing key molecular identifiers.

## Core Molecular Data

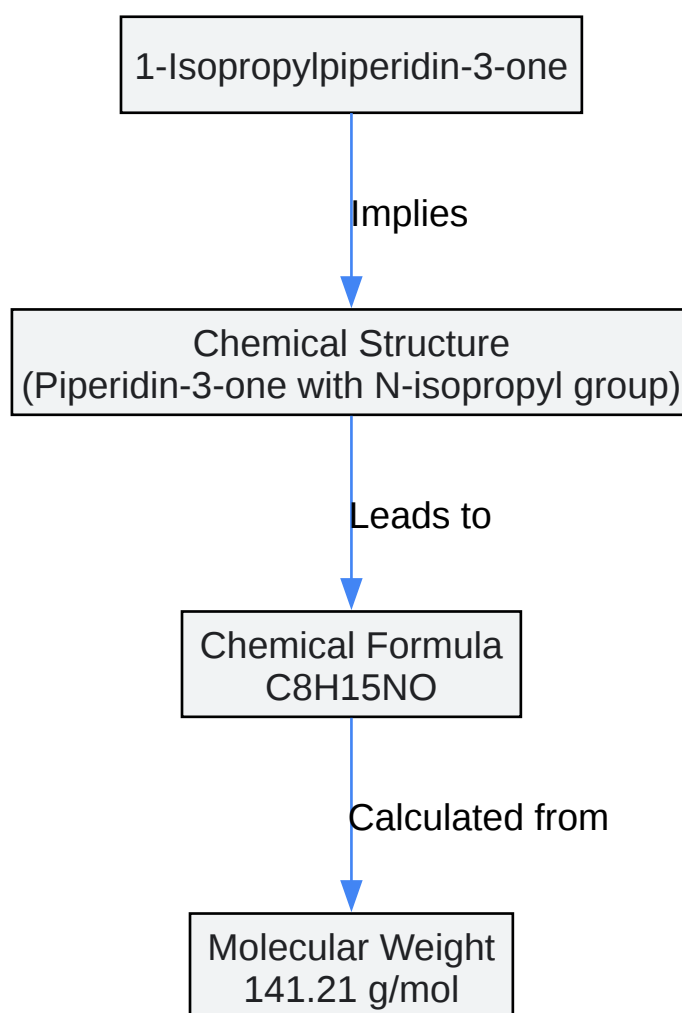
The essential molecular formula and weight of **1-Isopropylpiperidin-3-one** are summarized in the table below. This data is fundamental for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>15</sub> NO
Molecular Weight	141.21 g/mol

The chemical formula was determined by considering the structure of the parent molecule, piperidin-3-one, and the addition of an isopropyl group to the nitrogen atom at the 1-position. The molecular weight was subsequently calculated based on this formula using the atomic weights of carbon, hydrogen, nitrogen, and oxygen.

## Logical Relationship of Molecular Descriptors

The following diagram illustrates the logical flow from the compound's nomenclature to its fundamental physicochemical properties. This visualization clarifies the relationship between the chemical structure, its corresponding formula, and the resultant molecular weight.



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Figure 1. Logical relationship between the name, structure, formula, and molecular weight of **1-Isopropylpiperidin-3-one**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)